

An In-depth Technical Guide to Ferrocenecarboxamide: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Ferrocenecarboxamide*

CAS No.: *1287-17-8*

Cat. No.: *B1143370*

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Introduction: The Unique Position of Ferrocenecarboxamide in Modern Chemistry

Ferrocene, with its iconic "sandwich" structure of an iron atom nestled between two cyclopentadienyl rings, has been a cornerstone of organometallic chemistry since its discovery. [1][2] Its remarkable stability, aromatic character, and reversible redox properties make it an exceptional scaffold for chemical innovation.[3] When functionalized with a carboxamide group (-CONH₂), the resulting molecule, **Ferrocenecarboxamide**, emerges as a highly versatile and valuable intermediate.[4][5]

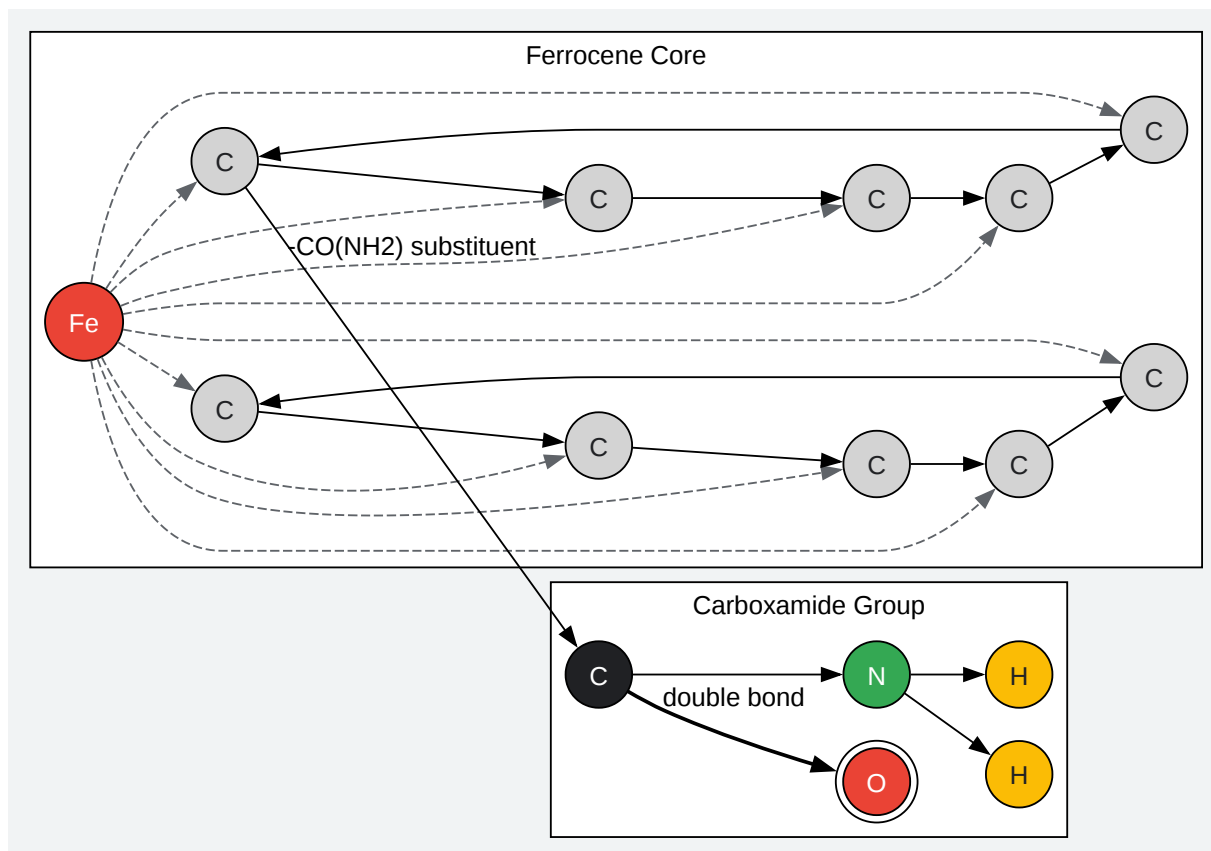
This guide provides an in-depth exploration of **Ferrocenecarboxamide**, moving beyond basic data to offer insights into its synthesis, characterization, and application. For researchers in drug development, materials science, and catalysis, a thorough understanding of this compound's properties is crucial for leveraging its full potential. The quality and purity of **Ferrocenecarboxamide** are paramount, as they directly influence the success of synthetic pathways and the reliability of experimental outcomes.[5]

Core Molecular and Physicochemical Profile

Ferrocenecarboxamide's properties are a direct consequence of its unique hybrid structure: the organometallic ferrocene core and the organic amide functional group. This fusion imparts a distinct set of characteristics that are central to its utility.

Molecular Structure

The fundamental structure consists of a ferrocene moiety where one hydrogen atom on a cyclopentadienyl ring is substituted by a carboxamide group. The iron atom is in the +2 oxidation state, and the molecule exhibits a high degree of aromaticity, allowing it to undergo reactions typical of aromatic compounds.^[6]



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Caption: Molecular structure of **Ferrocenecarboxamide**.

Physicochemical Data

The following table summarizes the key physical and chemical properties of **Ferrocenecarboxamide** and its common precursor, Ferrocenecarboxylic acid. These data are critical for designing experimental conditions, such as selecting appropriate solvents and purification methods.

Property	Ferrocenecarboxamide	Ferrocenecarboxylic Acid	Source(s)
Molecular Formula	C ₁₁ H ₁₁ FeNO	C ₁₁ H ₁₀ FeO ₂	[7],[8]
Molar Mass	229.06 g/mol	230.04 g/mol	[7],[8]
Appearance	Yellow to brown crystalline powder	Yellow to brown powder	[9],[10]
Melting Point	168-170 °C	~210 °C (decomposes)	[10][11],[12]
Solubility	Sparingly soluble in chloroform, DMSO, methanol. Insoluble in water.	Sparingly soluble in chloroform, DMSO, methanol. Insoluble in water.	[10],[12]
Stability	Stable under normal temperatures and pressures. Incompatible with strong oxidizing agents.	Stable under recommended storage conditions. Incompatible with strong oxidizing agents.	[10],[11]

Synthesis and Reactivity

The synthesis of **Ferrocenecarboxamide** is typically achieved through the amidation of Ferrocenecarboxylic acid. The choice of synthetic route and reagents is dictated by the desired purity, yield, and scale of the reaction.

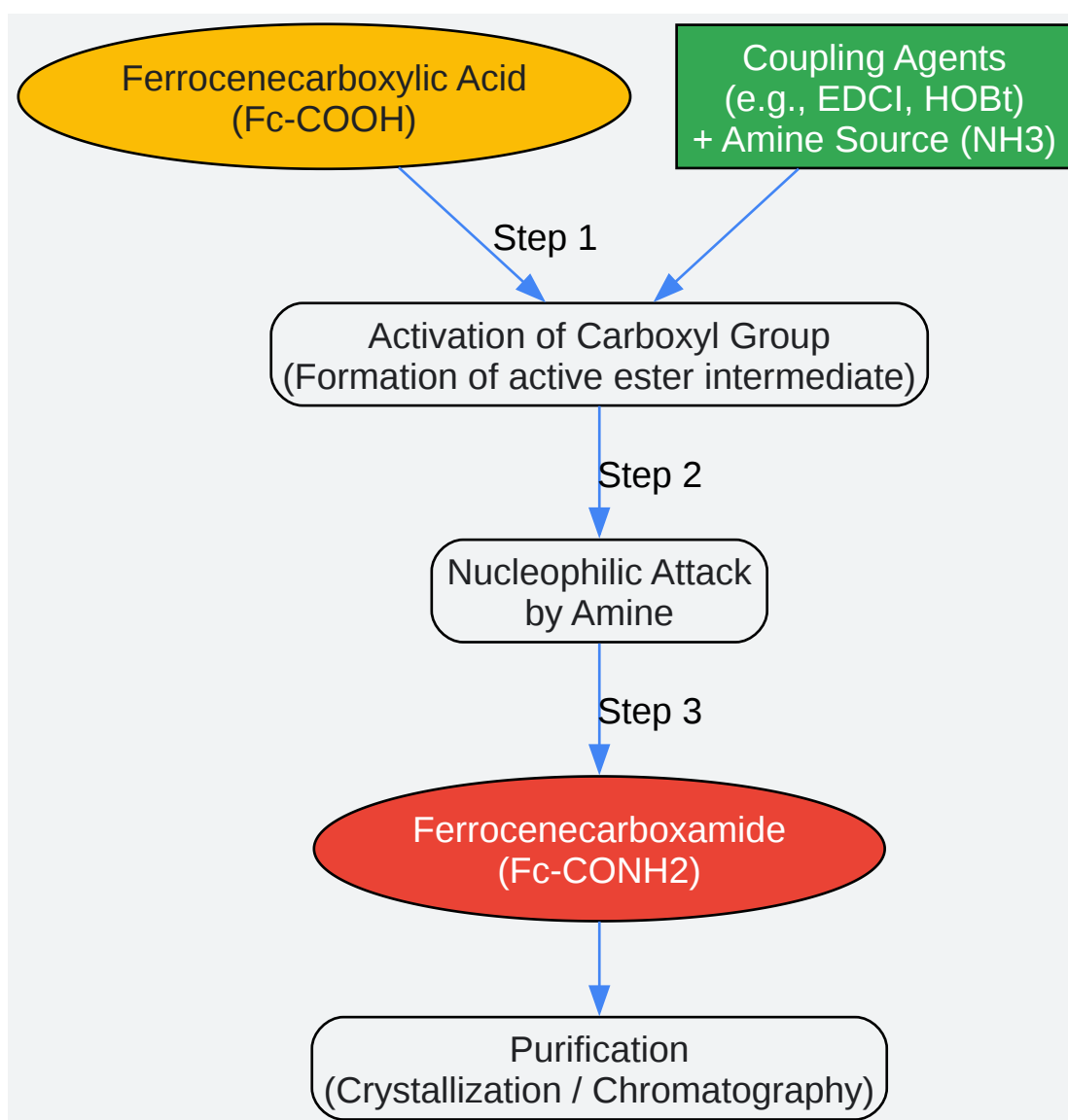
Primary Synthetic Pathway: Amidation of Ferrocenecarboxylic Acid

The most common and direct method involves the conversion of the carboxylic acid group into an amide. This can be achieved via several standard organic chemistry protocols:

- **Acid Chloride Formation:** Ferrocenecarboxylic acid is first converted to its more reactive acid chloride derivative using reagents like thionyl chloride (SOCl₂) or oxalyl chloride.[11] The

resulting ferrocenecarbonyl chloride is then reacted with ammonia or an amine to form the corresponding amide. This method is highly effective but requires careful handling of the corrosive and moisture-sensitive intermediates.

- **Peptide Coupling Reagents:** A milder and often preferred approach utilizes peptide coupling agents. Reagents such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) in combination with an activator like Hydroxybenzotriazole (HOBt) facilitate the direct condensation of Ferrocenecarboxylic acid with an amine source.[13] This method avoids harsh conditions and is suitable for more sensitive substrates.



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Caption: General workflow for the synthesis of **Ferrocenecarboxamide**.

Reactivity Profile

Ferrocenecarboxamide's reactivity is twofold:

- **The Ferrocene Core:** The cyclopentadienyl rings are aromatic and can undergo electrophilic substitution reactions, although the amide group is deactivating. The iron center can be reversibly oxidized from Fe(II) to Fe(III), forming the ferrocenium cation.^[3] This redox activity is the cornerstone of its application in electrochemistry and as a redox mediator.^{[4][11]}
- **The Carboxamide Group:** The amide functionality can participate in hydrogen bonding, which influences its crystal packing and solubility.^[13] It can also be hydrolyzed back to the carboxylic acid under strong acidic or basic conditions. The N-H protons can be deprotonated by strong bases, allowing for further functionalization.

Spectroscopic and Analytical Characterization

Confirming the identity and purity of synthesized **Ferrocenecarboxamide** is a critical step. A combination of spectroscopic methods is typically employed.^[14]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The proton NMR spectrum is characteristic. The five protons on the unsubstituted cyclopentadienyl (Cp) ring typically appear as a sharp singlet around 4.2 ppm. The four protons on the substituted Cp ring appear as two multiplets (or two apparent triplets) at slightly different chemical shifts, usually between 4.4 and 4.8 ppm. The two amide protons (-NH₂) appear as a broad singlet, the chemical shift of which is highly dependent on solvent and concentration.
- ¹³C NMR: The carbon NMR spectrum will show a peak for the unsubstituted Cp carbons around 69-70 ppm. The substituted Cp ring will show multiple signals, including the carbon attached to the amide group (the ipso-carbon) at a distinct downfield shift. The carbonyl carbon of the amide group appears significantly downfield, typically around 170 ppm.^{[13][15]}

Infrared (IR) Spectroscopy

IR spectroscopy is excellent for confirming the presence of the key functional groups.

- N-H Stretch: Two characteristic sharp peaks for the amide N-H stretches are typically observed in the region of 3200-3400 cm^{-1} .
- C=O Stretch (Amide I band): A strong, sharp absorption peak for the carbonyl stretch is expected around 1640-1680 cm^{-1} .
- Ferrocene C-H and C-C Stretches: Characteristic absorptions for the ferrocene moiety appear at lower wavenumbers.[16]

UV-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of ferrocene derivatives is dominated by ligand-field (d-d) transitions and metal-to-ligand charge transfer (MLCT) bands. **Ferrocenecarboxamide** typically shows a characteristic absorption band in the visible region (~440-460 nm), which is responsible for its yellow-orange color.[17]

Applications in Research and Drug Development

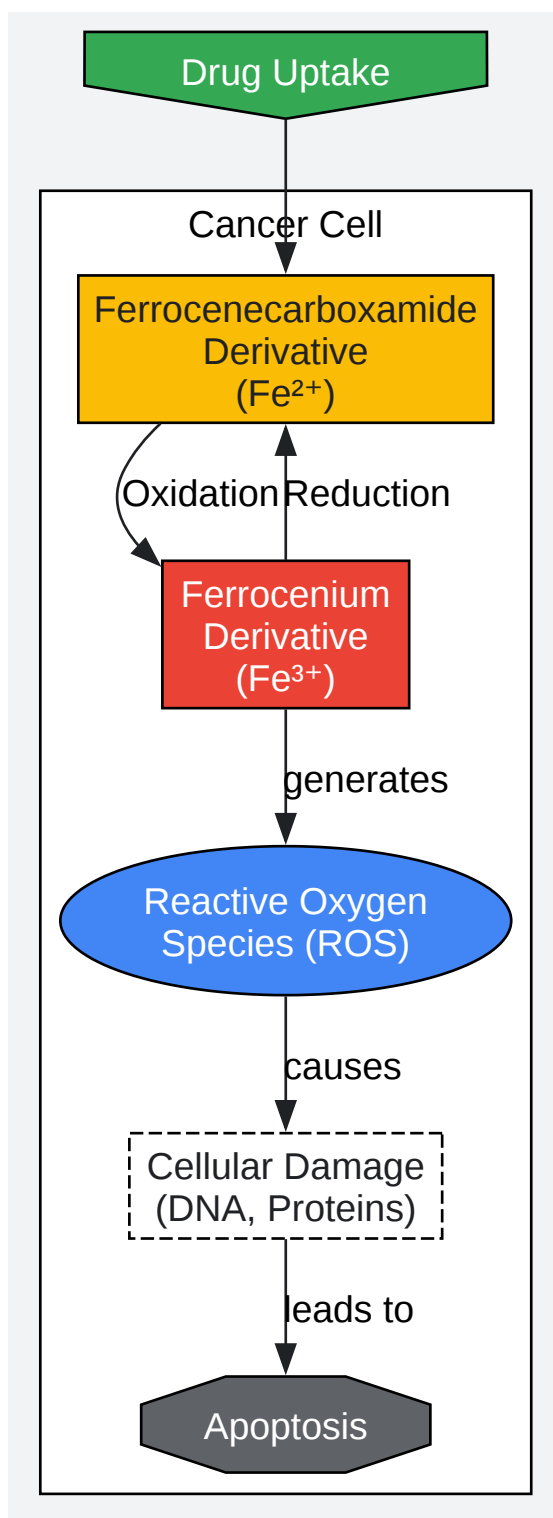
The unique combination of a stable, redox-active organometallic core and a versatile functional handle makes **Ferrocenecarboxamide** a valuable building block in several advanced research areas.

Anticancer and Antimicrobial Drug Discovery

Ferrocene derivatives have shown significant promise as therapeutic agents.[2][18] The mechanism often involves the redox cycling of the iron center.

- Cellular Uptake: The lipophilic nature of the ferrocene moiety can enhance cellular uptake, allowing the molecule to cross cell membranes.[6]
- ROS Generation: Inside the cell, the ferrocenyl group can undergo oxidation to the ferrocenium ion. This redox process can interact with cellular components to generate reactive oxygen species (ROS), such as hydroxyl radicals.[4]
- Cytotoxicity: The resulting oxidative stress can damage DNA, proteins, and lipids, ultimately leading to apoptosis (programmed cell death) in cancer cells.[4]

Ferrocenecarboxamide serves as a key precursor for synthesizing more complex drug candidates, where the amide group is used to attach targeting moieties or other pharmacophores.[6]



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Caption: Proposed mechanism for ROS-mediated cytotoxicity of ferrocene derivatives.

Materials Science and Catalysis

- **Metalloligands:** The amide group can act as a coordination site for other metal ions. This allows **Ferrocenecarboxamide** to be used as a "metalloligand" to build complex coordination polymers or metal-organic frameworks (MOFs) with interesting magnetic, electronic, or sensory properties.[\[4\]](#)[\[19\]](#)
- **Redox-Switchable Catalysis:** The reversible Fe(II)/Fe(III) couple can be used to modulate the catalytic activity of a system. By switching the oxidation state of the iron, the electronic properties of a ligand attached to the ferrocene core can be altered, thereby turning a catalyst "on" or "off."[\[3\]](#)

Experimental Protocol: Synthesis of Ferrocenecarboxamide

This protocol describes a representative lab-scale synthesis using a peptide coupling agent.

Objective: To synthesize **Ferrocenecarboxamide** from Ferrocenecarboxylic acid.

Materials:

- Ferrocenecarboxylic acid (1.0 eq)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI) (1.2 eq)
- Hydroxybenzotriazole (HOBt) (1.2 eq)
- Ammonium chloride (NH₄Cl) (1.5 eq)
- Diisopropylethylamine (DIPEA) (3.0 eq)
- Anhydrous Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine

- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (N_2 or Ar), add Ferrocenecarboxylic acid (1.0 eq), EDCI (1.2 eq), and HOBt (1.2 eq).
- **Dissolution:** Add anhydrous DCM to dissolve the solids. Stir the solution at room temperature for 15 minutes to pre-activate the carboxylic acid.
- **Amine Addition:** In a separate flask, dissolve ammonium chloride (1.5 eq) in a minimal amount of water and add DCM. Add DIPEA (3.0 eq) to generate ammonia in situ. Rationale: Using a salt and a non-nucleophilic base provides a controlled source of ammonia for the reaction.
- **Coupling:** Slowly add the ammonia/DIPEA mixture to the activated Ferrocenecarboxylic acid solution at 0 °C (ice bath). Allow the reaction to warm to room temperature and stir overnight.
- **Workup:** Quench the reaction with water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with saturated sodium bicarbonate solution (2x) and brine (1x). Rationale: The bicarbonate wash removes unreacted acid and HOBt.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product is typically a yellow or brown solid. Purify via column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., $\text{CHCl}_3/\text{Et}_2\text{O}$) to yield the pure **Ferrocenecarboxamide**.[\[10\]](#)[\[11\]](#)
- **Characterization:** Confirm the product's identity and purity using NMR, IR, and mass spectrometry.

Safety, Handling, and Storage

While ferrocene itself is relatively stable, its derivatives require careful handling.

- **Handling:** **Ferrocenecarboxamide**, like its precursor, is harmful if swallowed and can cause skin, eye, and respiratory tract irritation.[\[9\]](#)[\[12\]](#)[\[20\]](#) Use in a well-ventilated area or a chemical

fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[20] Avoid generating dust.[9]

- Storage: Store in a tightly closed container in a cool, dry place, away from strong oxidizing agents.[9][11]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion and Future Outlook

Ferrocenecarboxamide is more than just a simple derivative; it is a strategic building block that bridges the worlds of organometallic and medicinal chemistry. Its robust scaffold, predictable reactivity, and unique redox properties ensure its continued relevance. Future research will likely focus on incorporating **Ferrocenecarboxamide** into more complex, multifunctional molecules for targeted drug delivery, advanced materials, and sophisticated catalytic systems. As synthetic methodologies become more refined, the potential for creating novel **Ferrocenecarboxamide**-based structures is vast, promising exciting discoveries for years to come.[2][3]

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